

Safeguarding Your Research: A Guide to Handling 1-Butanone, 3-hydroxy-1-phenyl-

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Compound of Interest

Compound Name: 1-Butanone, 3-hydroxy-1-phenyl-

Cat. No.: B079980

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential safety and logistical information for handling **1-Butanone, 3-hydroxy-1-phenyl-**, outlining crucial operational and disposal plans to foster a culture of safety and build trust in your laboratory practices.

Essential Safety Information at a Glance

While a specific Safety Data Sheet (SDS) for **1-Butanone, 3-hydroxy-1-phenyl-** is not readily available, data from structurally similar compounds, such as its isomer 3-hydroxy-3-phenyl-butan-2-one, indicate that it should be handled with care. The primary hazards are expected to be skin irritation, serious eye damage, and respiratory irritation.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₂ O ₂	PubChem[1]
Molecular Weight	164.20 g/mol	PubChem[1][2]
CAS Number	13505-39-0	Guidechem[3]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against chemical exposure. The following table summarizes the recommended PPE for handling **1-Butanone, 3-hydroxy-1-phenyl-**.

Body Part	Personal Protective Equipment	Specification
Eyes/Face	Safety Goggles/Face Shield	Wear tightly fitting safety goggles. A face shield is recommended when handling larger quantities or when there is a splash hazard.
Skin	Chemical Resistant Gloves	Nitrile or neoprene gloves are recommended. Inspect gloves for any signs of degradation or puncture before use.
Lab Coat/Impervious Clothing	Wear a flame-resistant lab coat. For larger quantities or splash potential, consider a chemical-resistant apron or suit.	
Respiratory	Respirator	If ventilation is inadequate or if aerosols or dusts are generated, use a NIOSH-approved respirator with an appropriate cartridge.

Procedural Guidance: From Handling to Disposal

Adherence to standardized procedures is critical for minimizing risks. The following sections provide step-by-step guidance for key operations involving **1-Butanone, 3-hydroxy-1-phenyl-**.

Handling and Storage

- **Ventilation:** Always handle this chemical in a well-ventilated area, preferably within a chemical fume hood.

- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[4]
[5]
- Personal Hygiene: Avoid contact with skin and eyes. Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling.[6]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.[7]

First Aid Measures

Immediate and appropriate first aid is crucial in the event of an exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[7]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice.[7]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a poison center or doctor.[7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[8]

Spill Cleanup Protocol

In the event of a spill, a calm and methodical response is necessary to ensure safety and minimize environmental contamination.

- Evacuate: Immediately evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use an inert absorbent material (e.g., sand, vermiculite) to contain the spill.
- Collect: Carefully collect the absorbed material using spark-proof tools and place it into a suitable, labeled container for disposal.
- Decontaminate: Clean the spill area with a suitable solvent, followed by soap and water.
- Dispose: Dispose of the waste in accordance with local, state, and federal regulations.

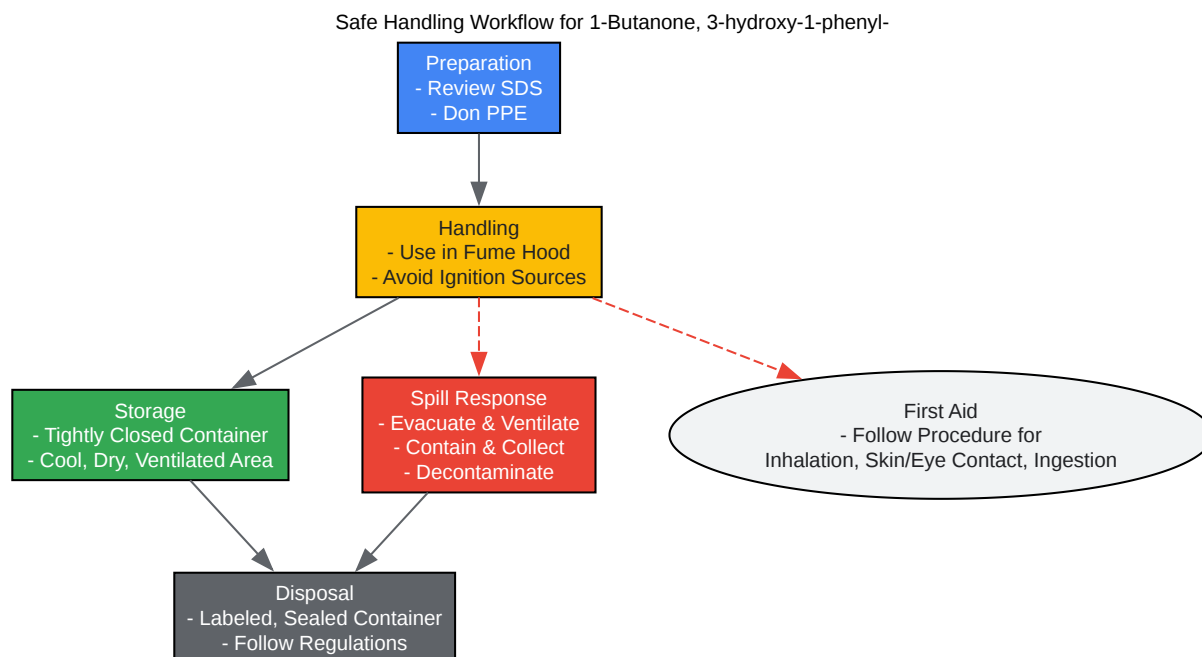
Disposal Plan

Chemical waste must be managed responsibly to protect the environment.

- Containerization: Collect waste **1-Butanone, 3-hydroxy-1-phenyl-** and contaminated materials in a clearly labeled, sealed container.
- Segregation: Do not mix with other waste streams unless explicitly instructed to do so by your institution's environmental health and safety (EHS) office.
- Disposal: Dispose of the chemical waste through a licensed hazardous waste disposal company, following all institutional and regulatory guidelines.^{[6][9]}

Experimental Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **1-Butanone, 3-hydroxy-1-phenyl-**.



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Caption: This diagram outlines the key steps for the safe handling of **1-Butanone, 3-hydroxy-1-phenyl-**, from initial preparation to final disposal, including emergency procedures.

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